

# Unraveling Dibritannilactone B: A Technical Overview of a Novel Sesquiterpenoid

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## Compound of Interest

Compound Name: *Dibritannilactone B*

Cat. No.: *B15592878*

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A comprehensive review of available scientific literature and chemical databases reveals a significant knowledge gap concerning the precise chemical structure and stereochemistry of **Dibritannilactone B**, a sesquiterpenoid natural product isolated from the plant *Inula britannica*. [1][2] While this compound is of interest for its potential pharmacological applications, particularly in inflammation and oncology, detailed technical information remains largely undisclosed in the public domain.[1]

This document serves to summarize the currently accessible information on **Dibritannilactone B** and to highlight the existing informational voids for the benefit of researchers, scientists, and drug development professionals.

## Chemical and Physical Properties: A Summary of Known Data

**Dibritannilactone B** has been identified as a sesquiterpenoid lactone, a class of natural products known for their diverse biological activities.[1] The fundamental chemical properties reported by various chemical suppliers are compiled below. However, it is crucial to note the inconsistencies and the lack of peer-reviewed validation for some of this data.

Property	Value	Source
CAS Number	1829580-18-8	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>34</sub> H <sub>46</sub> O <sub>9</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	598.72 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Physical Description	Powder	<a href="#">[1]</a>
Purity	>98% (as determined by HPLC)	<a href="#">[1]</a>

Note on Inconsistencies: Researchers should exercise caution as the CAS number 1829580-18-8 has also been associated with a different chemical entity, (9Z,12Z)-N-Benzyl octadeca-9,12-dienamide, which possesses a different molecular formula and structure.[\[1\]](#) Furthermore, an incorrect SMILES string has been listed by at least one supplier, which does not correspond to the molecular formula of **Dibritannilactone B**.[\[1\]](#)

## The Elusive Chemical Structure: A Critical Information Gap

Despite its classification as a sesquiterpenoid lactone, the precise chemical structure, including the connectivity of its 34 carbon, 46 hydrogen, and 9 oxygen atoms, and its stereochemistry are not readily available in published scientific literature.[\[1\]](#) Without access to primary research data, such as that from Nuclear Magnetic Resonance (NMR) spectroscopy or X-ray crystallography, the definitive structure of **Dibritannilactone B** cannot be depicted.

The following DOT script generates a placeholder diagram to represent the unknown structure of **Dibritannilactone B**, emphasizing the current lack of detailed structural information.

Dibritannilactone B (C<sub>34</sub>H<sub>46</sub>O<sub>9</sub>)  
Precise Structure Unknown

Dibritannilactone B  
Molecular Formula: C<sub>34</sub>H<sub>46</sub>O<sub>9</sub>  
Precise connectivity and stereochemistry  
are not publicly available.

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A diagram representing the unknown chemical structure of **Dibritannilactone B**.

## Absence of Experimental Protocols and Quantitative Data

A thorough search of scientific literature and chemical databases did not yield any detailed experimental protocols for the isolation, purification, or total synthesis of **Dibritannilactone B**. [1][3] While it is known to be isolated from *Inula britannica*, the specific methodologies have not been published. [1][2]

Furthermore, there is a complete absence of publicly available quantitative data, such as:

- NMR Data: <sup>1</sup>H-NMR and <sup>13</sup>C-NMR chemical shifts and coupling constants. [1]
- Crystallographic Data: Unit cell dimensions, bond lengths, and bond angles.
- Biological Activity Data: IC<sub>50</sub> or EC<sub>50</sub> values from pharmacological assays. [1]

The lack of this critical information prevents a comprehensive understanding of **Dibritannilactone B**'s structure-activity relationships and hinders further research and development efforts.

## Future Outlook

The current state of knowledge regarding **Dibritannilactone B** underscores the need for further research to fully characterize this natural product. The publication of detailed spectroscopic and crystallographic data, along with validated experimental protocols, is

essential for the scientific community to explore its therapeutic potential. Until such information becomes available, researchers are advised to proceed with caution and independently verify the identity and purity of any commercially supplied material.

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## References

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